Application Note: UV/Vis Spectrophotometry for Ibuprofen Dissolution Studies

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Compound of Interest

Compound Name:	*Isoprofen*
CAS No.:	*57144-56-6*
Cat. No.:	*B1672276*

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AN-IBU-DISS-UVVIS-001

Introduction

Ibuprofen, a nonsteroidal anti-inflammatory drug (NSAID), is widely used for its analgesic, anti-inflammatory, and antipyretic properties. As a Biopharmaceutics Classification System (BCS) Class II drug, ibuprofen exhibits low solubility and high permeability.[1][2] Consequently, the dissolution rate of the drug from its solid dosage form can be the rate-limiting step for absorption and subsequent bioavailability.[1][2] Therefore, in vitro dissolution testing is a critical quality control parameter in the development and manufacturing of ibuprofen formulations. This application note details a robust and validated UV/Vis spectrophotometric method for conducting dissolution studies of ibuprofen tablets. The method is simple, cost-effective, and suitable for routine quality control analysis.[3]

Principle of the Method

The dissolution rate of ibuprofen from a tablet formulation is determined by measuring the concentration of dissolved ibuprofen in a specified dissolution medium over time. This is achieved using a USP-compliant dissolution apparatus. Aliquots of the dissolution medium are

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withdrawn at predefined time intervals, and the concentration of ibuprofen is quantified using UV/Vis spectrophotometry. Ibuprofen exhibits strong absorbance in the UV region, and its concentration is determined by measuring the absorbance at a specific wavelength and correlating it to a standard calibration curve.

Instrumentation and Materials

- Spectrophotometer: A UV/Vis spectrophotometer capable of operating in the range of 200-400 nm.
- Dissolution Apparatus: USP Apparatus 2 (Paddle Apparatus).[1][4][5]
- Volumetric Glassware: Calibrated volumetric flasks and pipettes.
- Analytical Balance: Capable of weighing to 0.1 mg.
- pH Meter: Calibrated.
- Filters: Whatman filter paper or equivalent syringe filters (e.g., 1.0 µm polyethylene filters) to prevent undissolved excipients from interfering with the measurement.[2][4][5]
- Reagents:
  - Ibuprofen Reference Standard (USP or equivalent)
  - Sodium Hydroxide (NaOH), analytical grade
  - Potassium Dihydrogen Phosphate (KH_2PO_4), analytical grade
  - Sodium Phosphate Monobasic Monohydrate ($NaH_2PO_4 \cdot H_2O$)[6]
  - Hydrochloric Acid (HCl), analytical grade
  - Ethanol, analytical grade[7]
  - Deionized or distilled water

Experimental Protocols

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Preparation of Solutions

1.1. Dissolution Medium (Phosphate Buffer, pH 7.2)

- Accurately weigh and dissolve a suitable amount of a phosphate salt (e.g., 6.89 g of sodium phosphate monobasic monohydrate) in 800 mL of deionized water.[6]
- Adjust the pH to 7.2 using a 50% NaOH solution.[6]
- Make up the final volume to 1000 mL with deionized water.
- Before use, deaerate the dissolution medium by a suitable method (e.g., sonication or vacuum filtration).

1.2. Ibuprofen Standard Stock Solution (e.g., 100 µg/mL)

- Accurately weigh 10 mg of Ibuprofen Reference Standard and transfer it to a 100 mL volumetric flask.[4][5]
- Add approximately 10 mL of 0.1 N NaOH or ethanol and sonicate for about 15 minutes to ensure complete dissolution.[4][7]
- Make up the volume to 100 mL with the dissolution medium (phosphate buffer, pH 7.2).

1.3. Preparation of Calibration Standards

- From the Ibuprofen Standard Stock Solution, prepare a series of calibration standards by serial dilution with the dissolution medium. A typical concentration range is 2-20 µg/mL.[4][5] For example, to prepare a 10 µg/mL standard, pipette 10 mL of the 100 µg/mL stock solution into a 100 mL volumetric flask and make up the volume with the dissolution medium.

Spectrophotometric Analysis

2.1. Wavelength Selection (λmax)

- Scan a mid-range ibuprofen standard solution (e.g., 10 µg/mL) from 200 nm to 400 nm using the dissolution medium as a blank.

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- Determine the wavelength of maximum absorbance (λmax). For ibuprofen in phosphate buffer (pH 7.2), the λmax is typically observed around 221 nm.[2][4][5] Some studies also report using 264 nm.[1] However, analysis at 221 nm is generally considered more sensitive for dissolution studies.[8]

2.2. Calibration Curve Construction

- Measure the absorbance of each calibration standard at the determined λmax (e.g., 221 nm) using the dissolution medium as a blank.
- Plot a graph of absorbance versus concentration.
- Perform a linear regression analysis to obtain the equation of the line (y = mx + c) and the correlation coefficient (R^2). The R^2 value should be ≥ 0.999.

Dissolution Study Protocol

- Set up the USP Apparatus 2 (Paddle Apparatus).
- Fill each dissolution vessel with 900 mL of the deaerated dissolution medium (phosphate buffer, pH 7.2).[1][4][5]
- Equilibrate the medium to a temperature of 37 ± 0.5 °C.[1][4][5]
- Set the paddle rotation speed to 50 rpm.[1][4][5]
- Place one ibuprofen tablet into each dissolution vessel.
- Start the dissolution test and the timer simultaneously.
- Withdraw aliquots (e.g., 5 mL) from each vessel at specified time intervals (e.g., 5, 10, 15, 30, 45, and 60 minutes).
- Filter the withdrawn samples immediately using a suitable filter.
- Replace the volume of the withdrawn aliquot with an equal volume of fresh, pre-warmed dissolution medium.

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- If necessary, dilute the filtered samples with the dissolution medium to fall within the concentration range of the calibration curve.
- Measure the absorbance of the samples at the λmax.
- Calculate the concentration of ibuprofen in each sample using the calibration curve equation.
- Calculate the cumulative percentage of drug dissolved at each time point, correcting for the drug removed in previous samples.

Data Presentation

Table 1: Dissolution Test Parameters

Parameter	Value	Reference
Apparatus	USP Apparatus 2 (Paddle)	[1][4][5]
Dissolution Medium	0.2 M Phosphate Buffer, pH 7.2	[9]
Volume of Medium	900 mL	[1][4][5]
Temperature	37 ± 0.5 °C	[1][4][5]
Paddle Speed	50 rpm	[1][4][5]
Sampling Times	5, 10, 15, 30, 45, 60 minutes	[2]
Wavelength (λmax)	~221 nm	[2][4][5]

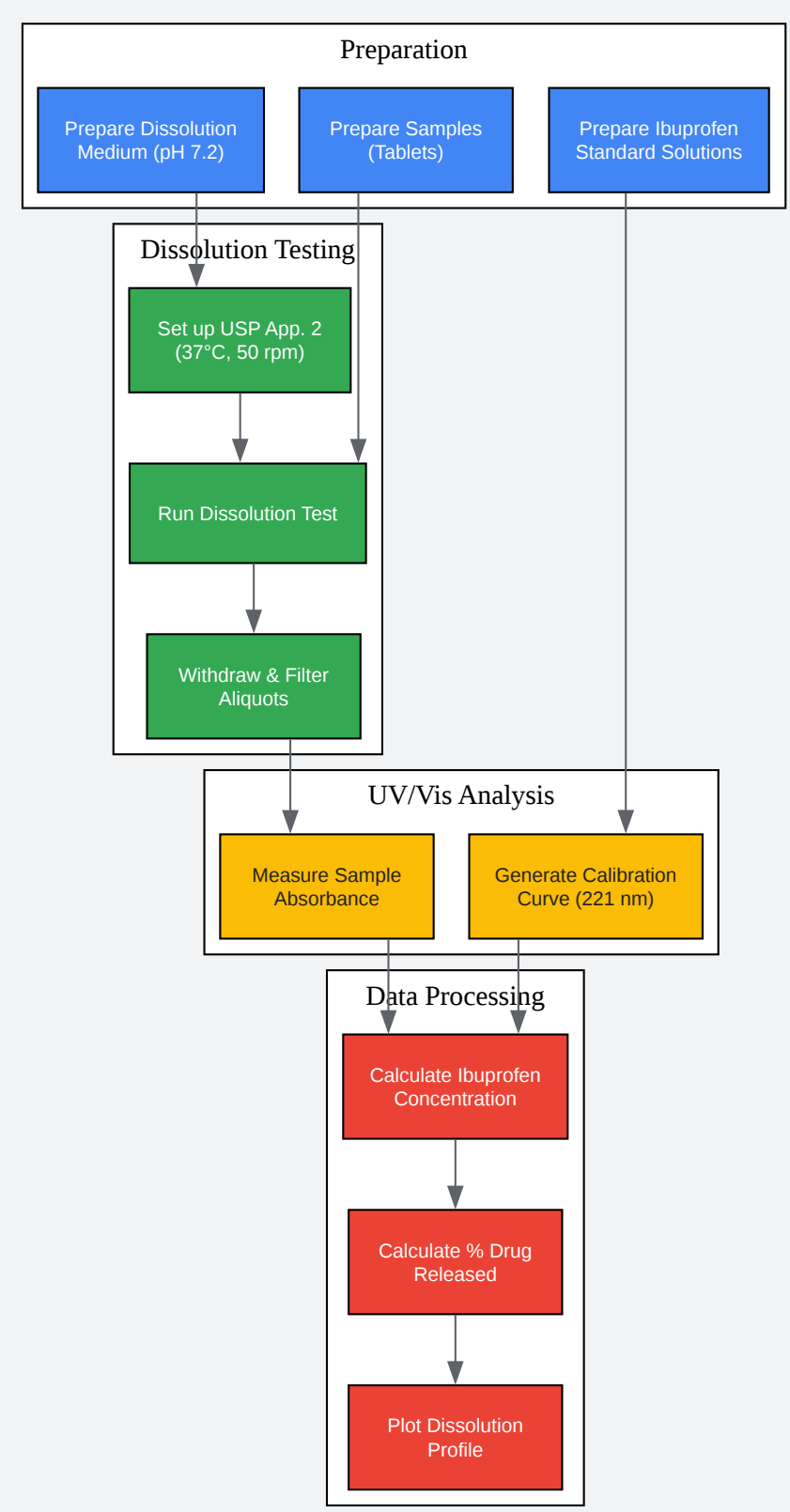
Table 2: Method Validation Parameters (Typical Values)

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Parameter	Typical Value	Reference
Linearity Range	2 - 20 µg/mL	[4][5]
Correlation Coefficient (R^2)	≥ 0.999	[7]
Accuracy (% Recovery)	98 - 102%	[9]
Precision (%RSD)	< 2%	[1]
Limit of Detection (LOD)	~0.59 µg/mL	[7]
Limit of Quantification (LOQ)	~1.80 µg/mL	[7]

Visualizations

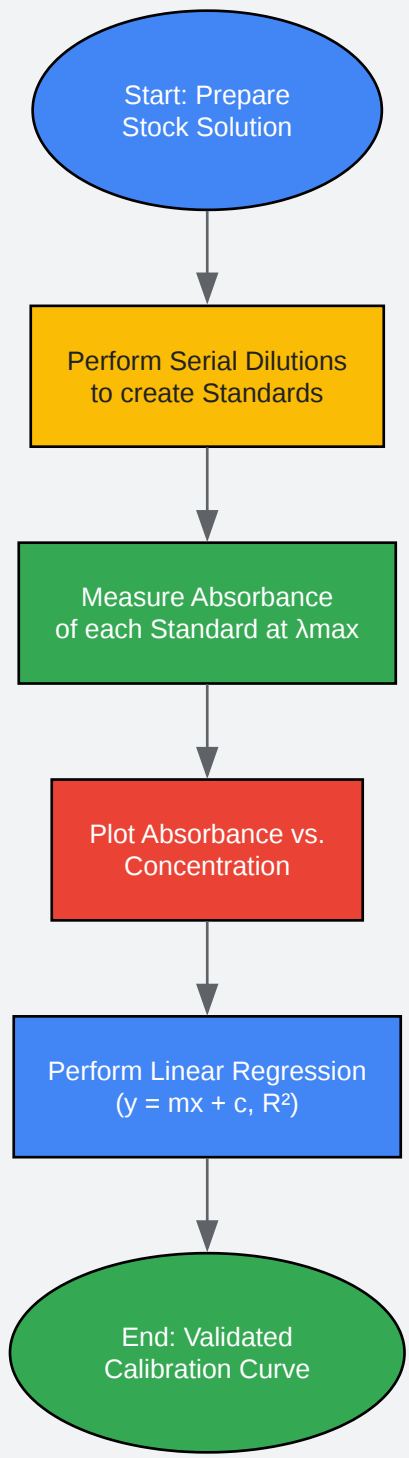
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Caption: Workflow for Ibuprofen Dissolution Study.

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Caption: Logic for Generating a Calibration Curve.

Conclusion

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The described UV/Vis spectrophotometric method provides a simple, rapid, and accurate approach for determining the dissolution profile of ibuprofen tablets. The method is suitable for quality control purposes and can be readily implemented in most analytical laboratories. Adherence to the detailed protocols and validation procedures will ensure reliable and reproducible results, which are essential for assessing the biopharmaceutical quality of ibuprofen drug products.

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